

Application Notes and Protocols for Rhenium(V) Chloride in Olefin Metathesis

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Compound of Interest

Compound Name: *Rhenium(V) chloride*

Cat. No.: *B078131*

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Introduction to Rhenium(V) Chloride in Olefin Metathesis

Rhenium(V) chloride (ReCl_5) is a potent catalyst for olefin metathesis, a powerful carbon-carbon double bond forming reaction with broad applications in organic synthesis, polymer chemistry, and drug discovery. While ruthenium- and molybdenum-based catalysts are more commonly employed, rhenium-based systems, particularly those activated with co-catalysts, offer a valuable alternative for specific applications. This document provides detailed application notes and experimental protocols for the use of **Rhenium(V) chloride** in olefin metathesis reactions.

Historically, early olefin metathesis catalysts were often heterogeneous systems composed of high-valent transition metal halides, oxides, or oxo-halides, which required activation by organoaluminum or organotin compounds. **Rhenium(V) chloride** falls into this category and, when combined with a suitable co-catalyst, forms an active species capable of catalyzing the metathesis of both terminal and internal olefins.

The generally accepted mechanism for transition metal-catalyzed olefin metathesis is the Chauvin mechanism. This pathway involves the formation of a metal-carbene intermediate that reacts with an olefin in a [2+2] cycloaddition to form a metallacyclobutane intermediate. This

intermediate then undergoes a retro-[2+2] cycloaddition to yield a new olefin and a new metal-carbene, thus propagating the catalytic cycle.

Data Presentation

Table 1: Typical Reaction Parameters for Olefin Metathesis using Rhenium(V) Chloride

Parameter	Typical Range/Value	Notes
Catalyst	Rhenium(V) chloride (ReCl_5)	Typically used as a precursor.
Co-catalyst	Ethylaluminum dichloride (EtAlCl_2) or Tetramethyltin ($\text{Sn}(\text{CH}_3)_4$)	Essential for activating the ReCl_5 . The molar ratio of co-catalyst to ReCl_5 is crucial.
ReCl_5 Loading	1 - 5 mol%	Can be optimized based on substrate reactivity.
Co-catalyst: ReCl_5 Ratio	2:1 to 10:1	Higher ratios can lead to increased activity but also potential side reactions.
Solvent	Chlorinated solvents (e.g., chlorobenzene, 1,2-dichloroethane) or aromatic hydrocarbons (e.g., toluene)	Must be anhydrous and deoxygenated.
Temperature	25 - 80 °C	Reaction temperature depends on the substrate and desired reaction rate.
Reaction Time	1 - 24 hours	Monitored by techniques like GC-MS or TLC.
Substrate Scope	Terminal and internal olefins	Functional group tolerance may be limited compared to modern Ru or Mo catalysts.

Experimental Protocols

Protocol 1: General Procedure for Homogeneous Olefin Metathesis using ReCl_5 and EtAlCl_2

This protocol describes a general procedure for the cross-metathesis of two olefins using a homogeneous catalyst system generated in situ from **Rhenium(V) chloride** and ethylaluminum dichloride.

Materials:

- **Rhenium(V) chloride** (ReCl_5)
- Ethylaluminum dichloride (EtAlCl_2) solution (e.g., 1.0 M in hexanes)
- Anhydrous, deoxygenated solvent (e.g., chlorobenzene)
- Olefin substrates
- Standard Schlenk line or glovebox equipment for handling air- and moisture-sensitive reagents

Procedure:

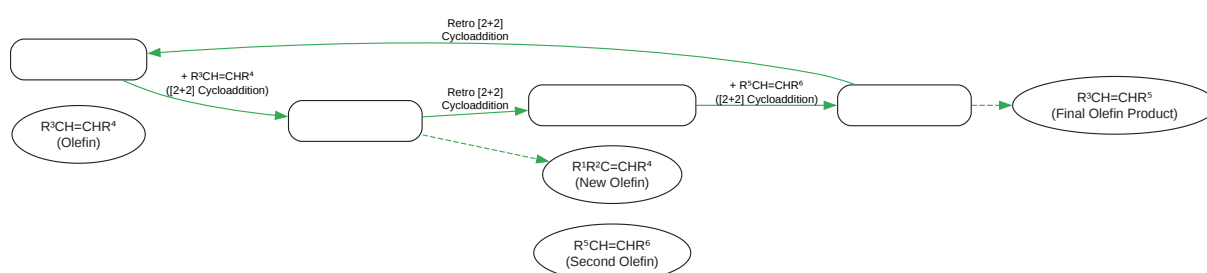
- **Reaction Setup:** In a glovebox or under an inert atmosphere (e.g., argon or nitrogen) using a Schlenk line, add **Rhenium(V) chloride** (e.g., 0.01 mmol, 1 mol%) to an oven-dried Schlenk flask equipped with a magnetic stir bar.
- **Solvent Addition:** Add anhydrous, deoxygenated chlorobenzene (e.g., 10 mL) to the flask. Stir the mixture to dissolve or suspend the ReCl_5 .
- **Co-catalyst Addition:** To the stirred suspension, slowly add the ethylaluminum dichloride solution (e.g., 0.04 mmol, 4 equivalents) at room temperature. The color of the solution may change, indicating the formation of the active catalyst.
- **Substrate Addition:** Add the olefin substrates (e.g., 1.0 mmol each) to the reaction mixture.
- **Reaction:** Heat the reaction mixture to the desired temperature (e.g., 50 °C) and stir for the required time (e.g., 4 hours). Monitor the reaction progress by taking aliquots and analyzing

them by GC-MS or TLC.

- Quenching: Upon completion, cool the reaction to room temperature and quench by the slow addition of a protic solvent like methanol or a dilute aqueous acid solution. Caution: Quenching organoaluminum compounds is highly exothermic.
- Workup: Dilute the quenched reaction mixture with an organic solvent (e.g., diethyl ether or dichloromethane) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to isolate the desired metathesis product.

Mandatory Visualizations

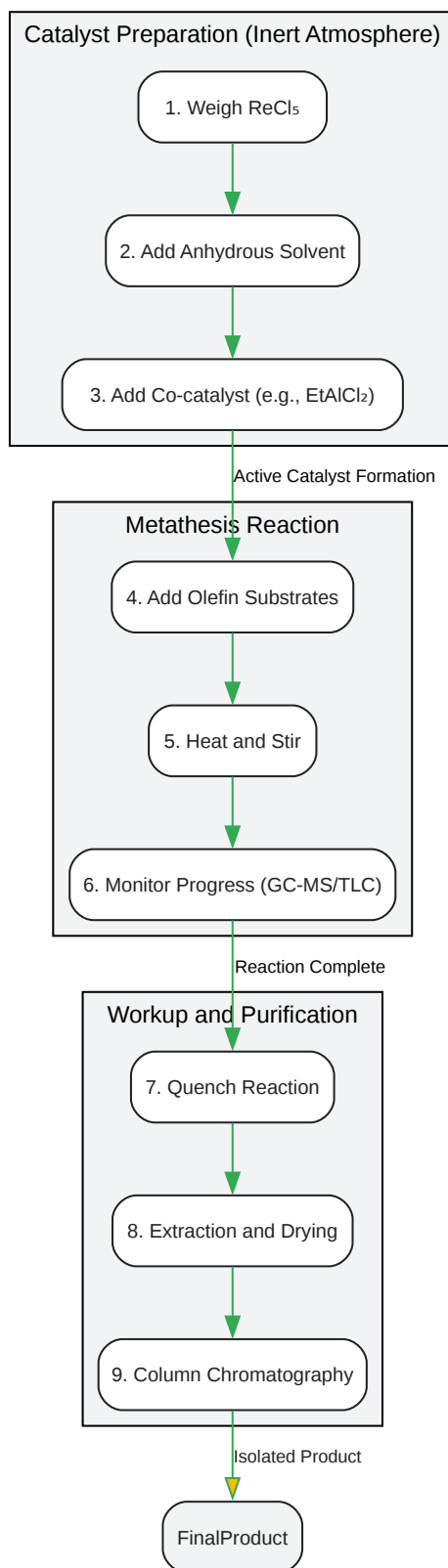
Diagram 1: Proposed Catalytic Cycle for Rhenium-Catalyzed Olefin Metathesis



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Caption: Chauvin mechanism for olefin metathesis catalyzed by a rhenium complex.

Diagram 2: Experimental Workflow for ReCl₅-Catalyzed Olefin Metathesis



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Caption: Step-by-step workflow for a typical ReCl_5 -catalyzed olefin metathesis experiment.

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